

2,6-Diaminopyridine Sulfate: A Comprehensive Technical Guide for Organic Synthesis

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Compound of Interest

Compound Name: 2,6-Diaminopyridine sulfate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the utility of **2,6-diaminopyridine sulfate** as a versatile precursor in organic synthesis. With its two reactive amino groups, the pyridine scaffold serves as a valuable building block for a diverse range of molecules, from pharmaceuticals to industrial dyes. This document provides a summary of key synthetic transformations, detailed experimental protocols, and an overview of its application in medicinal chemistry, particularly in the development of kinase inhibitors.

Properties and Preparation of 2,6-Diaminopyridine Sulfate

2,6-Diaminopyridine sulfate is the salt of the organic base 2,6-diaminopyridine and sulfuric acid. It is typically a white to off-white crystalline powder. The physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₅ H ₉ N ₃ O ₄ S
Molecular Weight	207.21 g/mol
Appearance	White to off-white crystalline powder
Melting Point	~220-230 °C
Solubility	Soluble in water, acidic solutions, and some organic solvents like ethanol and DMSO.

Preparation of 2,6-Diaminopyridine Sulfate

The sulfate salt is readily prepared by treating 2,6-diaminopyridine with sulfuric acid.

Experimental Protocol: Synthesis of 2,6-Diaminopyridine Sulfate

- Materials: 2,6-Diaminopyridine, Anhydrous ethanol, Concentrated sulfuric acid.
- Procedure:
 - Dissolve 2,6-diaminopyridine in a suitable amount of anhydrous ethanol.
 - Slowly add a stoichiometric amount of concentrated sulfuric acid to the solution with stirring. The reaction is exothermic and may require cooling.
 - A precipitate of **2,6-diaminopyridine sulfate** will form.
 - Collect the precipitate by filtration.
 - Wash the solid with cold ethanol and then ether.
 - Dry the product under vacuum to yield **2,6-diaminopyridine sulfate**.

Synthetic Applications of 2,6-Diaminopyridine Sulfate as a Precursor

While **2,6-diaminopyridine sulfate** is a stable salt, its utility in organic synthesis often involves the in-situ generation of the free base, 2,6-diaminopyridine, by treatment with a base. The free base is a versatile nucleophile and can undergo a variety of chemical transformations.

Synthesis of Azo Dyes

The amino groups of 2,6-diaminopyridine can be diazotized and coupled with various aromatic compounds to produce a range of azo dyes. A prominent example is the synthesis of Phenazopyridine, a urinary tract analgesic.

Experimental Protocol: Synthesis of Phenazopyridine Hydrochloride from 2,6-Diaminopyridine[1]

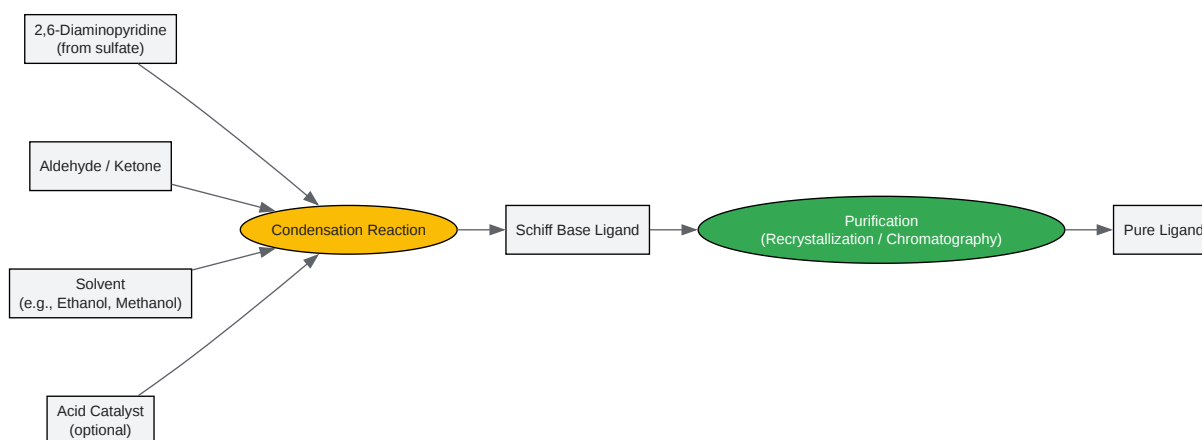
- Materials: Aniline, Concentrated hydrochloric acid, Sodium nitrite, 2,6-Diaminopyridine, Sodium acetate, Water.
- Procedure:
 - Dissolve aniline in 1 M HCl and cool the solution in an ice bath.
 - Slowly add an aqueous solution of sodium nitrite to the cooled aniline solution with stirring to form the benzene diazonium chloride solution. Maintain the temperature below 5 °C.
 - In a separate beaker, dissolve 2,6-diaminopyridine in water and adjust the pH to 5 with sodium acetate.
 - Slowly add the cold diazonium salt solution to the 2,6-diaminopyridine solution with vigorous stirring.
 - A colored precipitate of the azo dye will form. Continue stirring at room temperature for 1 hour.
 - Collect the product by filtration, wash with cold water, and dry.
 - The crude product can be purified by recrystallization.

The synthesis of other azo dyes can be achieved by coupling diazotized aromatic amines with 2,6-diaminopyridine.[2]

Synthesis of Schiff Bases and Ligands

The amino groups of 2,6-diaminopyridine can react with aldehydes and ketones to form Schiff bases (imines). These Schiff bases, particularly those derived from 2,6-diacetylpyridine or similar diketones, are important pincer ligands in coordination chemistry.

Logical Workflow for Schiff Base Ligand Synthesis



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Caption: General workflow for the synthesis of Schiff base ligands from 2,6-diaminopyridine.

Synthesis of Kinase Inhibitors

Derivatives of 2,6-diaminopyridine have shown significant potential as inhibitors of various protein kinases, which are crucial targets in cancer and inflammatory diseases.[3][4]

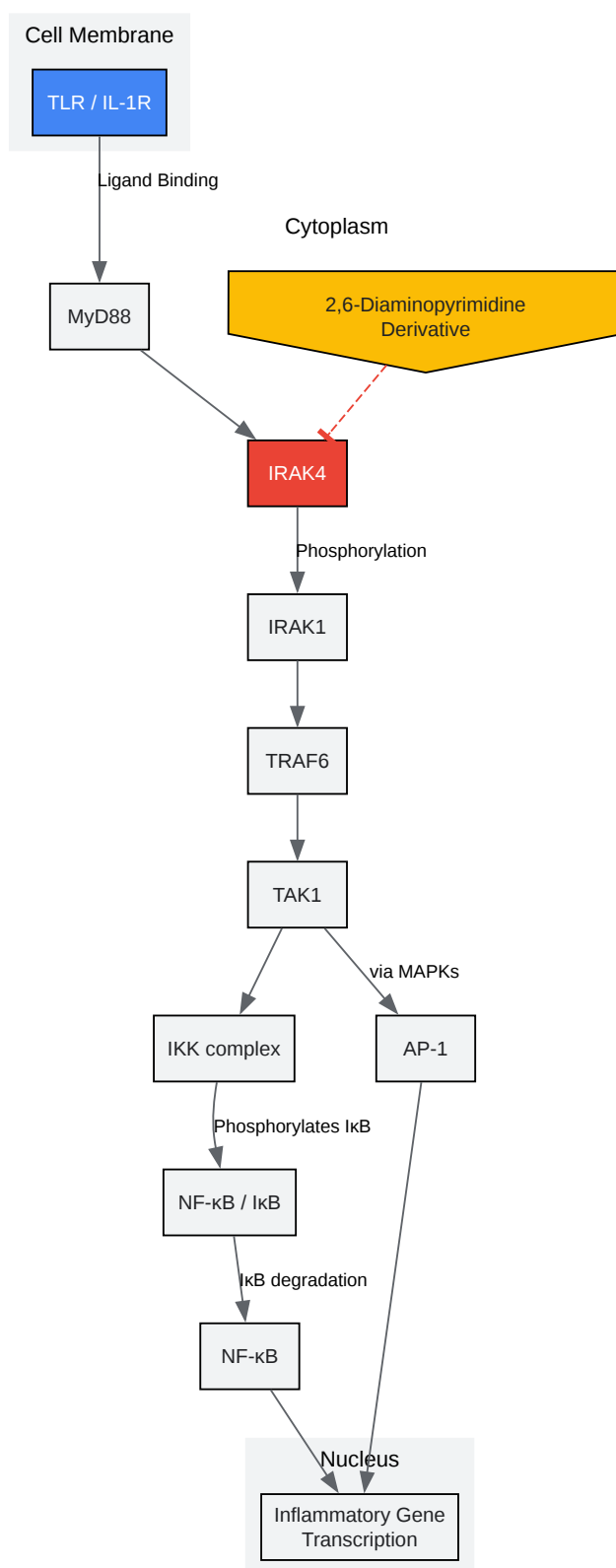
Quantitative Data on 2,6-Diaminopyridine Derivatives as Kinase Inhibitors

Compound Class	Target Kinase	Example IC ₅₀	Reference
3-Acyl-2,6-diaminopyridines	CDK1, CDK2	Not specified	[3]
2,6-Diaminopyrimidin-4-one derivatives	IRAK4	27 nM (compound 16)	[4]

Role in Signaling Pathways: IRAK4 Inhibition

2,6-Diaminopyrimidine-based compounds have been identified as potent inhibitors of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4).[\[4\]](#) IRAK4 is a critical kinase in the Toll-like receptor (TLR) and IL-1 receptor (IL-1R) signaling pathways, which are central to the innate immune response. Inhibition of IRAK4 can modulate the production of inflammatory cytokines, making it an attractive target for treating inflammatory diseases.

IRAK4 Signaling Pathway



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Caption: Simplified IRAK4 signaling pathway and the point of inhibition by 2,6-diaminopyrimidine derivatives.

Summary of Synthetic Transformations and Yields

The following table summarizes various synthetic transformations starting from 2,6-dihalopyridines to yield 2,6-diaminopyridine derivatives, which can be conceptually applied starting from 2,6-diaminopyridine (generated from its sulfate salt) for further derivatization.

Starting Material	Reagents and Conditions	Product	Yield (%)	Reference
2,6-Dibromopyridine	Aniline, Water, 200 °C, 2.5 h (Microwave)	N,N'-diphenyl-2,6-diaminopyridine	79%	[5]
2,6-Dibromopyridine	Various primary amines, H ₂ O, 150-205 °C, 2.5 h (Microwave)	Mono-aminated 2-bromo-6-aminopyridines	65-86%	[6]
2,6-Dibromopyridine	Various primary amines, CuI, K ₂ CO ₃ , H ₂ O, 150-205 °C, 2.5 h (Microwave)	Symmetrically diaminated 2,6-diaminopyridines	25.6-46.0%	[6]

Conclusion

2,6-Diaminopyridine sulfate is a stable and convenient precursor for the versatile chemical building block, 2,6-diaminopyridine. Its applications span from the synthesis of dyes and ligands to the development of potent and selective kinase inhibitors for therapeutic use. The reactivity of its two amino groups allows for a wide range of chemical modifications, making it a valuable starting material for researchers in organic synthesis, medicinal chemistry, and materials science. This guide provides a foundational understanding and practical protocols to leverage the synthetic potential of **2,6-diaminopyridine sulfate**.

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